

4-tert-Octylphenol (CAS 140-66-9): A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Tert-octylphenol

Cat. No.: B029142

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core properties of **4-tert-octylphenol** (CAS 140-66-9), a compound of significant interest due to its widespread industrial applications and its classification as an endocrine-disrupting chemical. This document synthesizes critical data on its physicochemical properties, toxicological profile, and environmental fate, presented in a clear and accessible format to support research and development activities.

Core Properties of 4-tert-Octylphenol

4-tert-Octylphenol, systematically named 4-(1,1,3,3-tetramethylbutyl)phenol, is a high-production-volume chemical.^[1] It primarily serves as an intermediate in the manufacturing of phenolic resins, which are extensively used in the rubber industry for tires.^[1] Other applications include its use in the production of surfactants, printing inks, and electrical insulation varnishes.^{[1][2]}

Physicochemical Data

The physical and chemical properties of **4-tert-octylphenol** are crucial for understanding its environmental transport, bioavailability, and potential for human exposure. A summary of these key parameters is provided below.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₂₂ O	[3]
Molecular Weight	206.32 g/mol	
Appearance	White flake solid	
Melting Point	79-82 °C	
Boiling Point	280-283 °C	
Vapor Pressure	0.21 Pa at 20°C	
Water Solubility	19 mg/L at 22°C	
Log Octanol-Water Partition Coefficient (Log Kow)	4.12	
Flash Point	132 - 148.3 °C	
Density	0.912 g/cm ³	

Toxicological Profile

4-tert-Octylphenol is recognized as an endocrine disruptor with estrogenic activity. It can bind to estrogen receptors, potentially leading to adverse effects on the reproductive system. Studies have indicated that exposure can result in reduced testicular size and sperm production in rats. Furthermore, it has been shown to induce apoptosis in neuronal progenitor cells and disrupt brain development in mice.

Toxicological Endpoint	Value	Species	Reference
Oral LD50	>2000 mg/kg b.w.	Rat	
Oral LD50	3210 mg/kg	Mouse	
Endocrine Activity	Estrogen receptor agonist, Androgen receptor antagonist	In vitro	

Environmental Fate and Biodegradation

4-tert-Octylphenol is not readily biodegradable, although it is considered to be inherently biodegradable. Its persistence in the environment is a concern, as it has been detected in various environmental compartments, including surface waters and indoor air. Hydrolysis and photolysis are considered negligible removal processes in aquatic environments. However, biodegradation can occur under both aerobic and anaerobic conditions, with the aerobic degradation rate being significantly higher. Certain degradation products of **4-tert-octylphenol** may be more toxic than the parent compound.

Experimental Protocols

Determination of 4-tert-Octylphenol in Urine by LC-MS/MS

This method allows for the selective detection of **4-tert-octylphenol** in urine samples.

Methodology:

- **Sample Preparation:** Labeled internal standards ($^{13}\text{C}_6$ -**4-tert-octylphenol**) are added to the urine samples.
- **Enzymatic Hydrolysis:** The samples undergo enzymatic hydrolysis to release the analyte from its conjugated forms.
- **Solid Phase Extraction (SPE):** Online SPE is used for sample clean-up and concentration.
- **Liquid Chromatography (LC):** The analyte is separated using liquid chromatography.
- **Mass Spectrometry (MS/MS):** Detection and quantification are performed using tandem mass spectrometry. A limit of quantification of 2 µg/L can be achieved with this method.

Determination of 4-tert-Octylphenol in Surface Water by HPLC-FLD

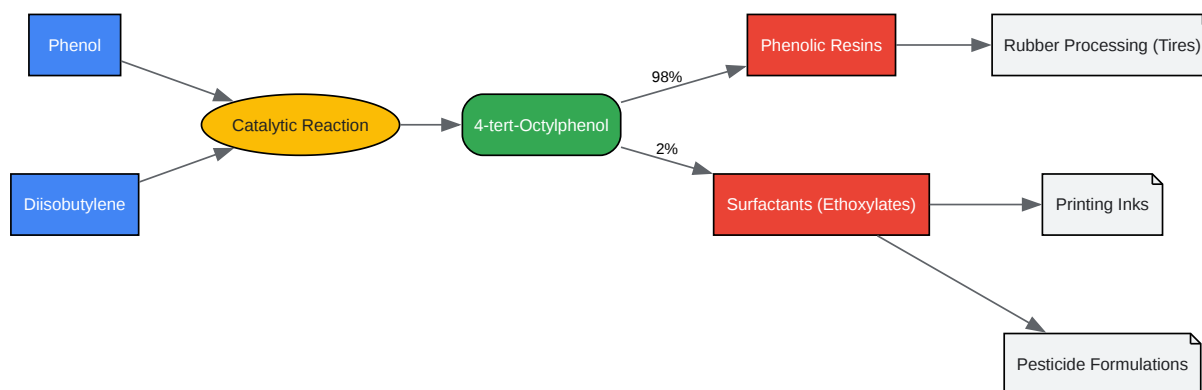
This protocol outlines a method for quantifying **4-tert-octylphenol** in surface water samples.

Methodology:

- Liquid-Liquid Extraction: Target analytes are extracted from water samples using dichloromethane at a pH of 3.0-3.5.
- HPLC-FLD Analysis: The organic extract is analyzed by High-Performance Liquid Chromatography with Fluorescence Detection (HPLC-FLD).
 - Column: Zorbax Eclipse XDB C8 column.
 - Elution: Isocratic elution with a mobile phase of acetonitrile/water (65:35).
 - Flow Rate: 1.0 mL/min.
 - Column Temperature: 40°C.

Visualizations

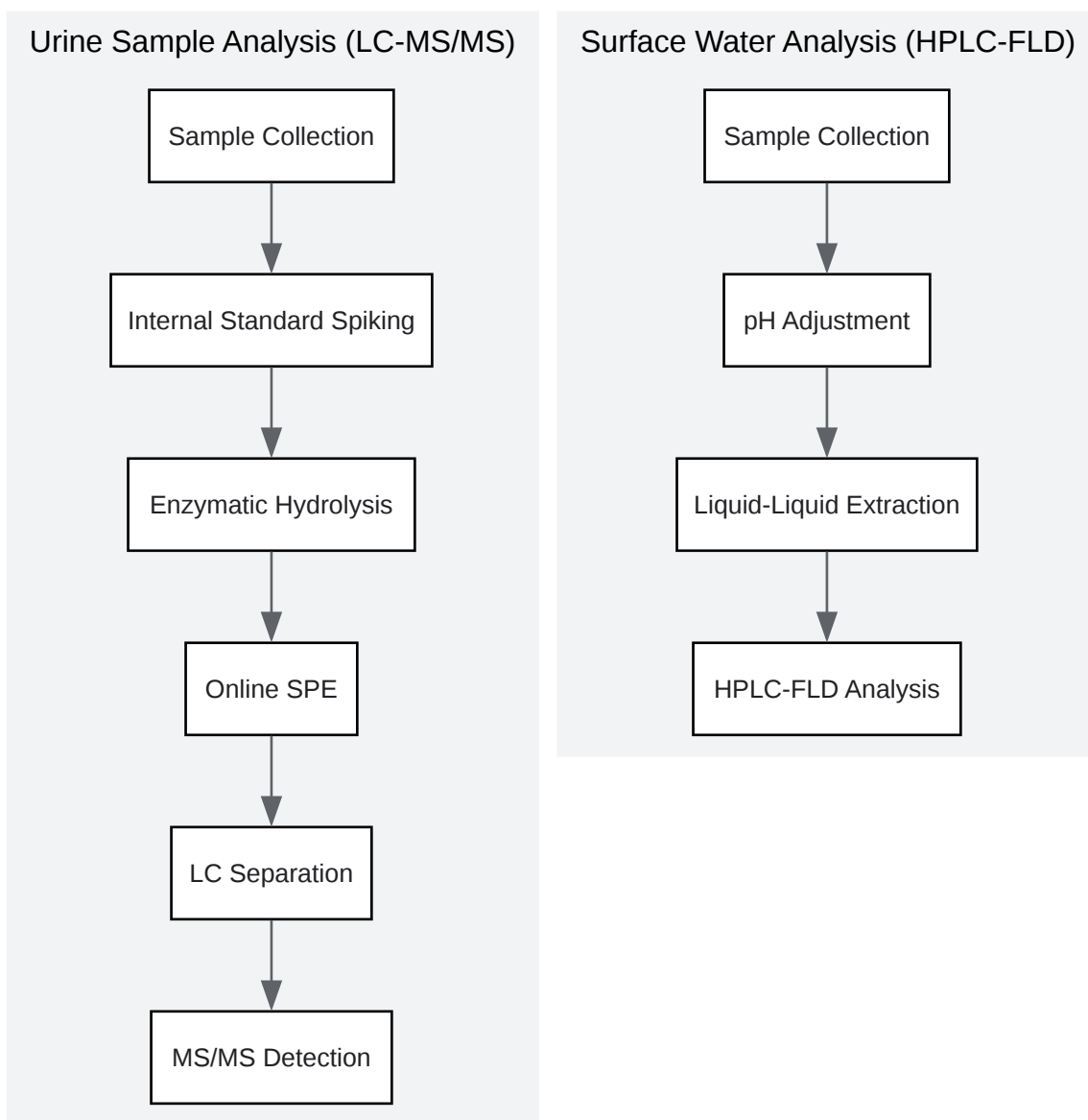
Logical Relationship of 4-tert-Octylphenol Production and Use



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Caption: Production and major uses of **4-tert-octylphenol**.

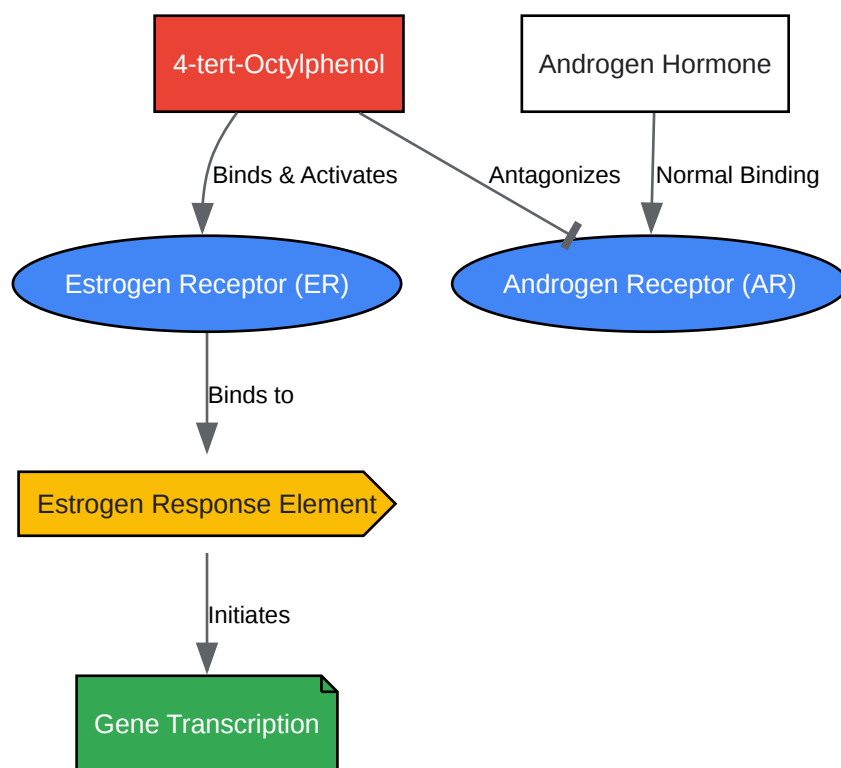
Experimental Workflow for Water Analysis



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Caption: Workflow for analyzing **4-tert-octylphenol** in water.

Endocrine Disruption Signaling Pathway



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